

Physicochemical Properties of RTI-111

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: RTI-111-d3

Cat. No.: S1816262

Get Quote

The table below summarizes the available data for the parent compound, RTI-111. This can serve as a starting point for understanding its deuterated analog [1] [2].

Property	Details for RTI-111
IUPAC Name	Methyl (1R,2S,3S,5S)-3-(3,4-dichlorophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate hydrochloride [1]
Molecular Formula	C ₁₆ H ₂₀ Cl ₃ NO ₂ [1]
Molecular Weight	364.69 g/mol [1]
Form	Hydrochloride salt (powdered form) [2]
Appearance	Information not available in search results
Melting Point	Information not available in search results
Solubility (Quantitative)	Information not available in search results

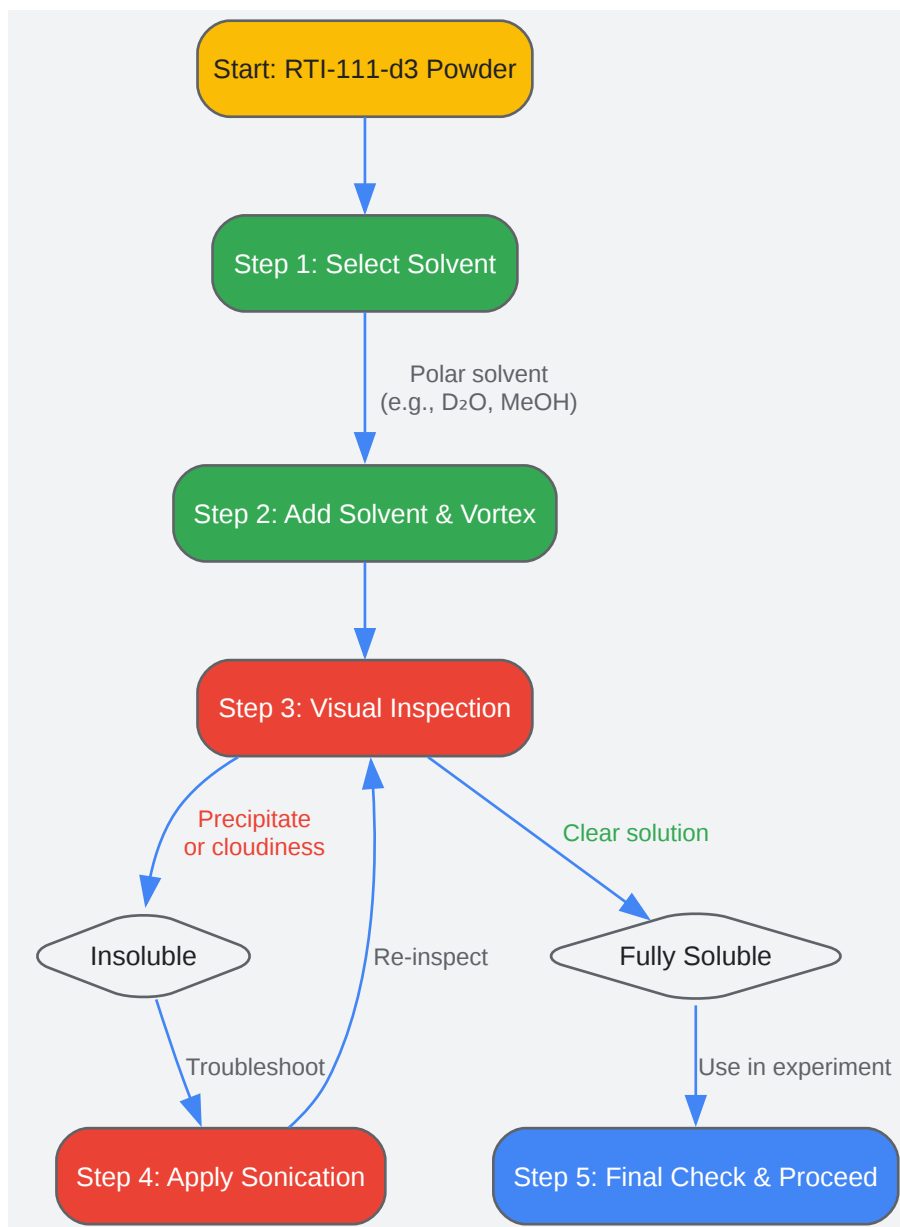
Frequently Asked Questions & Troubleshooting

Here are answers to common questions and guidance for troubleshooting solubility issues.

- **Q1: What is the solubility profile of RTI-111?** While quantitative data (e.g., mg/mL in various solvents) is not available in the searched literature, RTI-111 is consistently described as being produced and supplied as a **hydrochloride salt** [1] [2]. Hydrochloride salts of organic compounds are typically soluble in aqueous solvents like water or saline and in polar organic solvents like methanol or ethanol.
- **Q2: I am having problems dissolving RTI-111-d3. What should I do?** Since **RTI-111-d3** is a deuterated analog, its core chemistry is similar to RTI-111. You can try the following troubleshooting steps:
 - **Confirm the solvent:** Start with standard solvents for hydrochloride salts. **Deuterated water (D₂O)**, saline, methanol, or ethanol are primary choices.
 - **Use mild sonication:** Briefly sonicating the sample in a water bath sonicator can help disrupt crystal packing and accelerate dissolution without degrading the compound.
 - **Apply gentle warming:** Slightly warming the solvent (e.g., to 37°C) can improve solubility, but avoid high temperatures that may decompose the compound.
 - **Consider stock solutions:** Prepare a concentrated stock solution in a pure, anhydrous solvent like DMSO or methanol, then dilute into your final aqueous buffer for experiments. Ensure DMSO is compatible with your biological assays.
- **Q3: Where can I find experimental protocols for RTI-111?** The searched literature describes its use in research but does not provide detailed wet-lab protocols for dissolution [2] [3]. For in vivo studies in animal models, one research paper administered RTI-111 via **intravenous (i.v.) injection** and **intramuscular (i.m.) injection** [3], implying that the compound was successfully dissolved in a sterile, biocompatible aqueous solution (likely saline or a buffered solution).

Experimental Workflow for Solubility Testing

The following diagram outlines a logical, step-by-step protocol you can follow in the lab to determine the optimal conditions for dissolving **RTI-111-d3**.



[Click to download full resolution via product page](#)

Key Considerations for Researchers

- **Deuterium Isotope Effect:** While the deuterium atoms in **RTI-111-d3** primarily serve as a metabolic stable-isotope label for mass spectrometry detection, be aware that in rare cases, deuterium can subtly affect a compound's physicochemical properties, including solubility and logP [2].
- **Solution Stability:** After preparing a solution, it is good practice to use it promptly. For stock solutions, verify stability over time under your storage conditions (e.g., -20°C) to ensure the compound does not precipitate or degrade.

- **Hazardous Substances:** RTI-111 is a potent stimulant with potential for abuse [1] [2]. Always consult your institution's Safety Data Sheet (SDS) database and follow all local regulations for the secure handling, storage, and disposal of controlled substances and their analogs.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cas 150653-91-1, RTI 4229- 111 | lookchem [lookchem.com]
2. Dichloropane - PsychonautWiki [psychonautwiki.org]
3. Reinforcing and discriminative stimulus effects of RTI ... 111 [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Physicochemical Properties of RTI-111]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1816262#rti-111-d3-solubility-problems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com